

A Technical Guide to 7-Ethyl-1-benzofuran: Properties, Synthesis, and Biological Potential

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Compound of Interest

Compound Name: **7-Ethyl-1-benzofuran**

Cat. No.: **B8756461**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **7-Ethyl-1-benzofuran**, a heterocyclic organic compound belonging to the benzofuran class. This document consolidates its chemical identity, physicochemical properties, and synthesis, and explores the well-documented biological significance of the broader benzofuran scaffold, offering context for its potential applications in research and drug development.

Chemical Identification and Properties

7-Ethyl-1-benzofuran is a substituted benzofuran with an ethyl group at the 7-position. Its IUPAC name is **7-ethyl-1-benzofuran**, and its CAS Registry Number is 59020-73-4[1][2].

Table 1: Chemical Identifiers and Core Properties

Identifier/Property	Value
IUPAC Name	7-ethyl-1-benzofuran ^[1]
CAS Number	59020-73-4 ^{[1][2]}
Molecular Formula	C ₁₀ H ₁₀ O ^{[1][2]}
Molecular Weight	146.19 g/mol ^{[1][2]}
Canonical SMILES	CCC1=CC=CC2=C1OC=C2 ^[1]
InChIKey	WFIWAAWXIAUFAF-UHFFFAOYSA-N ^[1]

While extensive experimental data for **7-Ethyl-1-benzofuran** is limited in publicly accessible literature, a range of physicochemical properties have been computationally predicted. These predictions offer valuable insights for experimental design and computational modeling.

Table 2: Computed Physicochemical Properties of **7-Ethyl-1-benzofuran**

Property	Predicted Value
XLogP3	3.1
Hydrogen Bond Donor Count	0
Hydrogen Bond Acceptor Count	1
Rotatable Bond Count	1
Exact Mass	146.0732 g/mol
Topological Polar Surface Area	13.1 Å ²
Heavy Atom Count	11

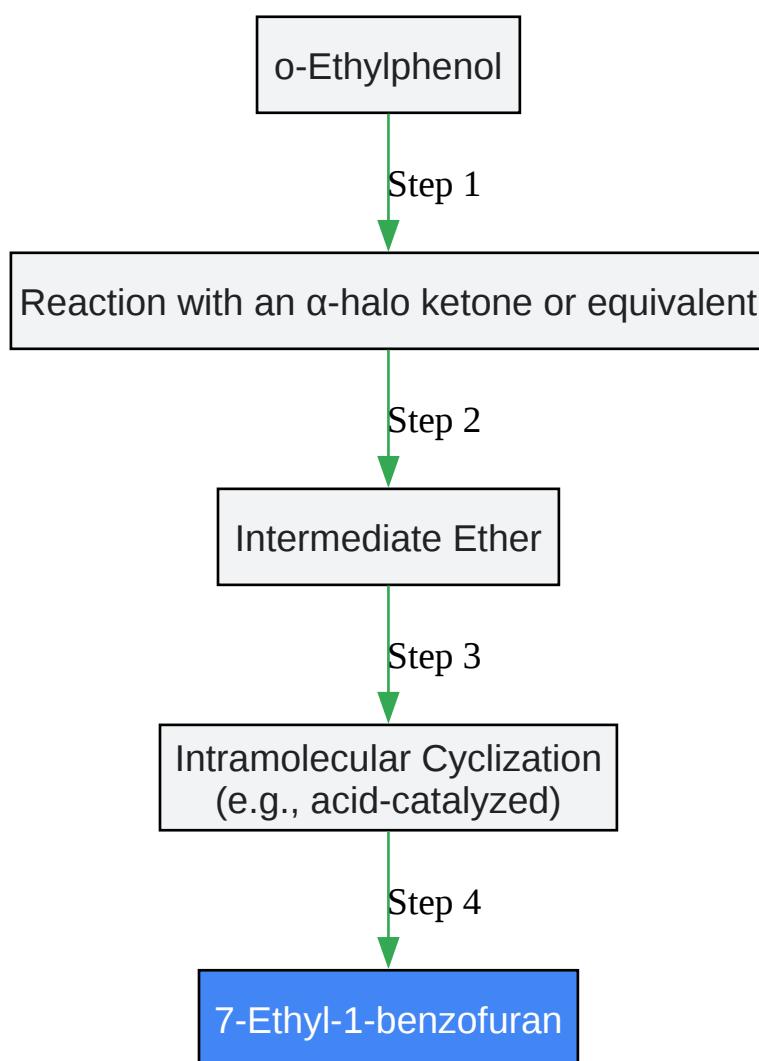
Data sourced from PubChem^[1]. These are computationally generated and have not been experimentally verified.

Synthesis of 7-Ethyl-1-benzofuran

The synthesis of **7-Ethyl-1-benzofuran** has been described via the cyclization of a substituted phenol.

Experimental Protocol: Synthesis from o-Ethylphenol

A documented method for the preparation of **7-Ethyl-1-benzofuran** involves using o-ethylphenol as a starting material. The synthesis follows a general procedure outlined in the Journal of the Chemical Society in 1920[3]. While the detailed protocol from this specific historical publication is not readily available, the general approach for synthesizing benzofurans from phenols often involves reactions that form the furan ring. A plausible synthetic workflow is depicted below.



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Figure 1. Generalized synthetic workflow for **7-Ethyl-1-benzofuran**.

Characterization Data

Limited experimental characterization data for **7-Ethyl-1-benzofuran** is available. Mass spectrometry of the synthesized product shows the following ion peaks:

Table 3: Mass Spectrometry Data for **7-Ethyl-1-benzofuran**

m/z	Relative Intensity (%)
131	100
146	38
77	10

Data from PrepChem[3].

Biological Activity of the Benzofuran Scaffold

While specific biological studies on **7-Ethyl-1-benzofuran** are not widely reported, the benzofuran core is a well-established pharmacophore present in numerous biologically active natural products and synthetic compounds[4]. This scaffold is of significant interest to medicinal chemists due to its broad spectrum of pharmacological activities.

Benzofuran derivatives have been reported to exhibit a range of biological effects, including:

- **Antimicrobial and Antifungal Activity:** Many benzofuran derivatives have shown potent activity against various strains of bacteria and fungi[5].
- **Anticancer Activity:** Certain substituted benzofurans have demonstrated significant antiproliferative effects against various cancer cell lines, including breast cancer[6].
- **Anti-inflammatory and Analgesic Properties:** The benzofuran nucleus is a component of compounds with anti-inflammatory and pain-relieving effects.
- **Antiviral Activity:** Research has indicated that some benzofuran-containing molecules possess antiviral properties, including activity against HIV.

- Enzyme Inhibition: Benzofuran derivatives have been investigated as inhibitors of various enzymes, playing a role in different pathological conditions.

The diverse biological activities of benzofurans suggest that **7-Ethyl-1-benzofuran** could be a candidate for screening in various biological assays to explore its potential therapeutic applications. The logical workflow for such an investigation is outlined below.

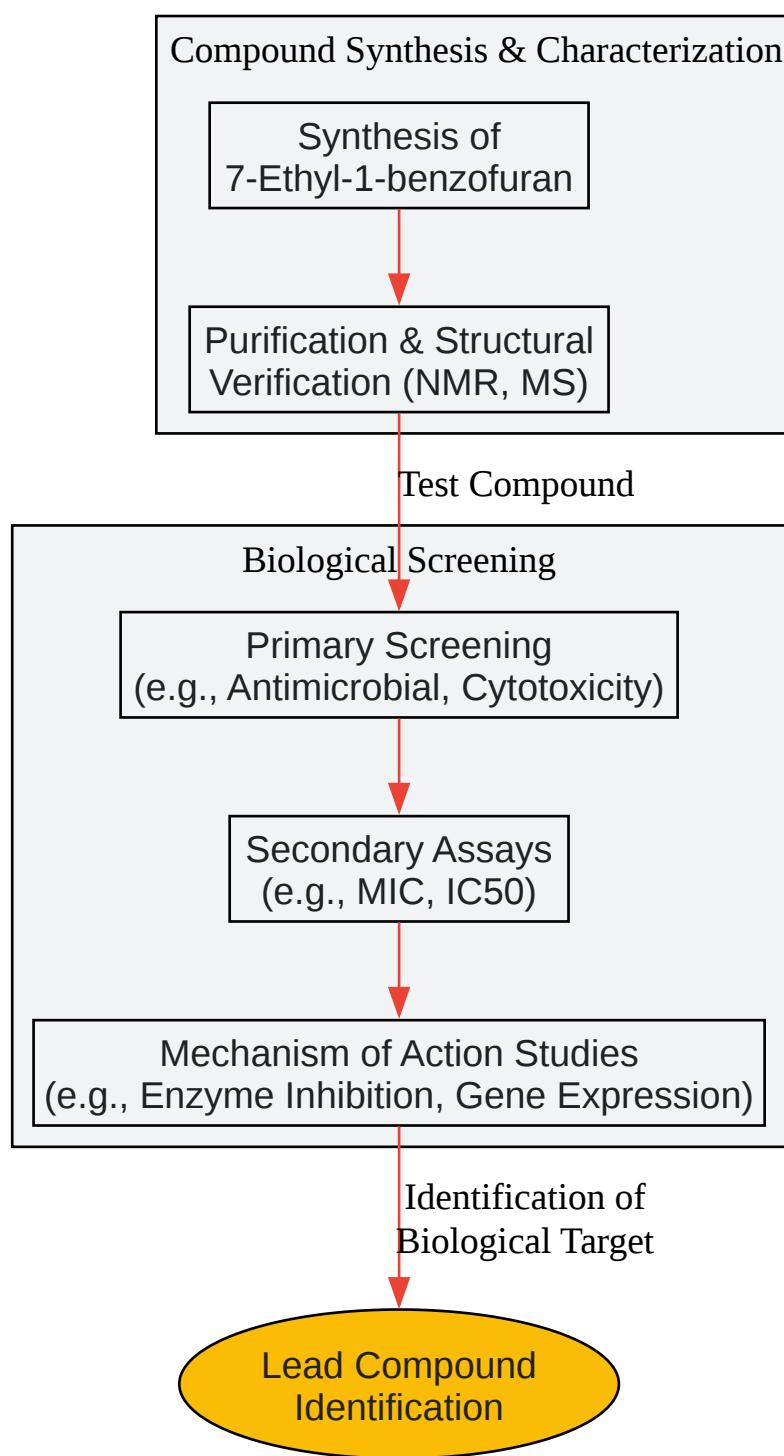
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Figure 2. Logical workflow for the biological evaluation of **7-Ethyl-1-benzofuran**.

Conclusion for the Research Community

7-Ethyl-1-benzofuran is a readily identifiable compound with established, albeit dated, synthetic routes. While there is a notable lack of specific, publicly available experimental data on its biological and physicochemical properties, the extensive and diverse bioactivities associated with the benzofuran scaffold underscore the potential of its derivatives. This guide serves as a foundational resource, providing the necessary identification and structural information to encourage further investigation into **7-Ethyl-1-benzofuran**. Future research, including detailed spectroscopic analysis, determination of physical properties, and broad biological screening, is warranted to fully elucidate the potential of this compound for applications in drug discovery and materials science.

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